

Certificate of analysis for Hydrocinnamic-D9 acid internal standard

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Compound of Interest

Compound Name: *Hydrocinnamic-D9 acid*

Cat. No.: *B15571542*

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A Technical Guide to Hydrocinnamic-D9 Acid as an Internal Standard

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the use of **Hydrocinnamic-D9 acid** as an internal standard for quantitative analytical applications. The document outlines the material's specifications, detailed experimental protocols for its use in liquid chromatography-mass spectrometry (LC-MS/MS), and relevant metabolic pathway information.

Certificate of Analysis: Hydrocinnamic-D9 Acid

The following tables summarize the typical quantitative and qualitative data for **Hydrocinnamic-D9 acid**, as compiled from various suppliers. This information is critical for ensuring the accuracy and reliability of experimental results.

Table 1: General Properties and Identification

Parameter	Specification
Synonyms	3-Phenylpropionic-d9 acid, Benzene-d5-propanoic-d4 acid
Molecular Formula	C ₆ D ₅ CD ₂ CD ₂ COOH
Molecular Weight	159.23 g/mol [1] [2]
CAS Number	93131-15-8 [2] [3]
Unlabeled CAS Number	501-52-0 [3]
EC Number	207-924-5
Isotopic Purity	≥98 atom % D
Form	Solid

Table 2: Physicochemical Properties

Parameter	Value
Melting Point	47-49 °C (lit.)
Boiling Point	280 °C (lit.)
Flash Point	110 °C (230 °F)
Mass Shift (M+)	+9

Table 3: Safety and Storage Information

Parameter	Information
Storage Class	11 - Combustible Solids
Storage Conditions	Store at room temperature.
Personal Protective Equipment	Eyeshields, Gloves, type N95 (US)
Stability	Stable if stored under recommended conditions. Re-analyze for chemical purity after three years.

Experimental Protocols

Hydrocinnamic-D9 acid is an ideal internal standard for the quantitative analysis of its non-labeled counterpart, hydrocinnamic acid, and other related organic acids in complex biological matrices using isotope dilution mass spectrometry. Its utility is particularly pronounced in metabolomics studies, especially those investigating gut microbiota metabolites. The following is a detailed methodology for a typical LC-MS/MS application.

Objective:

To quantify the concentration of hydrocinnamic acid in human plasma using **Hydrocinnamic-D9 acid** as an internal standard.

Materials and Reagents:

- Hydrocinnamic acid (analytical standard)
- **Hydrocinnamic-D9 acid** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)
- Microcentrifuge tubes
- Pipettes and tips
- Vortex mixer
- Centrifuge
- LC-MS/MS system with an electrospray ionization (ESI) source

Procedure:

1. Preparation of Stock and Working Solutions:

- Hydrocinnamic Acid Stock Solution (1 mg/mL): Accurately weigh 10 mg of hydrocinnamic acid and dissolve it in 10 mL of methanol.
- **Hydrocinnamic-D9 Acid** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Hydrocinnamic-D9 acid** and dissolve it in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the hydrocinnamic acid stock solution with a 50:50 methanol:water mixture to achieve concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Working Internal Standard Solution (100 ng/mL): Dilute the IS stock solution with acetonitrile to a final concentration of 100 ng/mL.

2. Sample Preparation (Protein Precipitation):

- Pipette 100 μ L of human plasma into a microcentrifuge tube.
- Add 10 μ L of the 100 ng/mL **Hydrocinnamic-D9 acid** working internal standard solution to the plasma sample and vortex briefly.
- Add 300 μ L of cold acetonitrile (containing 0.1% formic acid) to precipitate the plasma proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to separate hydrocinnamic acid from other matrix components (e.g., start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, and re-equilibrate).
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C

- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Hydrocinnamic acid: Precursor ion (Q1) m/z 149.1 → Product ion (Q3) m/z 105.1
 - **Hydrocinnamic-D9 acid (IS)**: Precursor ion (Q1) m/z 158.1 → Product ion (Q3) m/z 112.1
 - Optimize other MS parameters such as collision energy, declustering potential, and source temperature for maximum signal intensity.

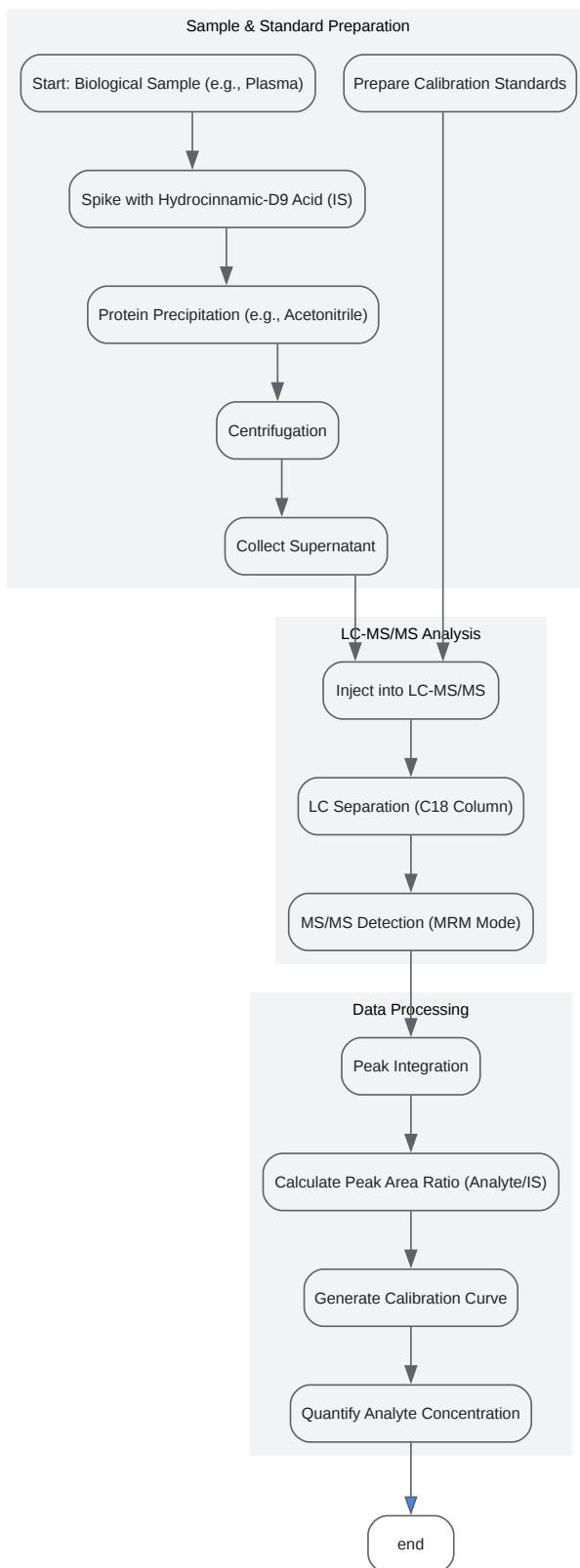
4. Data Analysis and Quantification:

- Construct a calibration curve by plotting the peak area ratio of the hydrocinnamic acid to the internal standard (**Hydrocinnamic-D9 acid**) against the concentration of the calibration standards.
- Determine the concentration of hydrocinnamic acid in the plasma samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantitative analysis of hydrocinnamic acid in a biological matrix using **Hydrocinnamic-D9 acid** as an internal standard.

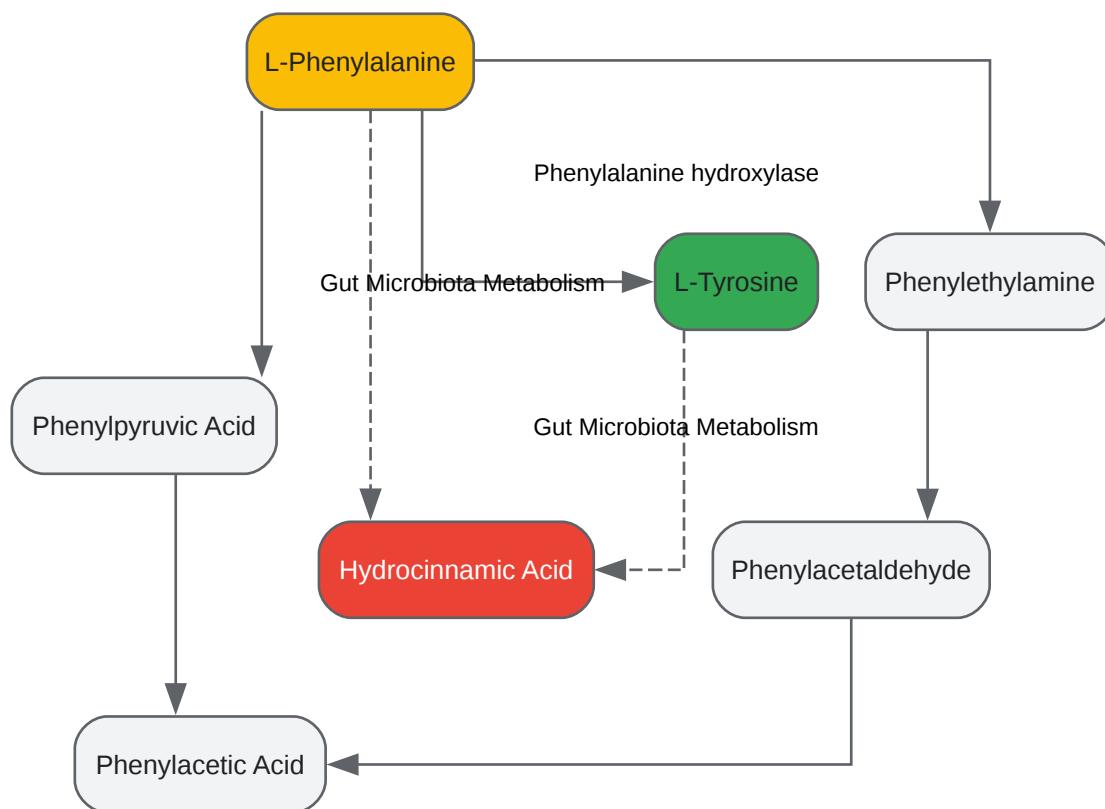


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Caption: Workflow for quantitative analysis using an internal standard.

Metabolic Context: Phenylalanine Metabolism

Hydrocinnamic acid is a metabolite in the phenylalanine metabolism pathway. Understanding this pathway can be crucial for interpreting the biological significance of measured hydrocinnamic acid concentrations.



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Caption: Simplified Phenylalanine Metabolism Pathway.

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References

- 1. Untargeted stable-isotope probing of the gut microbiota metabolome using ¹³C-labeled dietary fibers - PMC [pmc.ncbi.nlm.nih.gov]

- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
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